

spectroscopic comparison of "4-Hydroxy-3-methoxy-2-nitrobenzaldehyde" isomers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

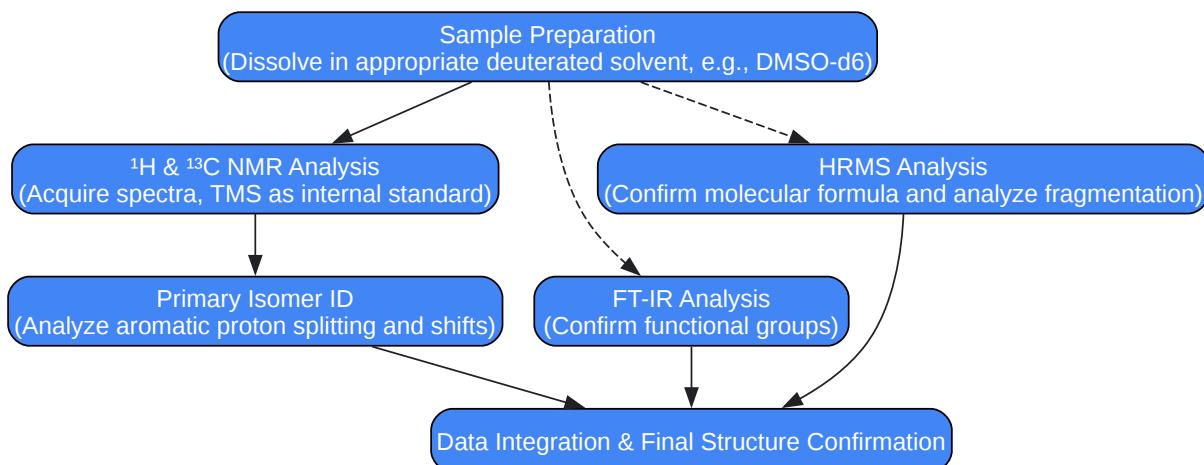
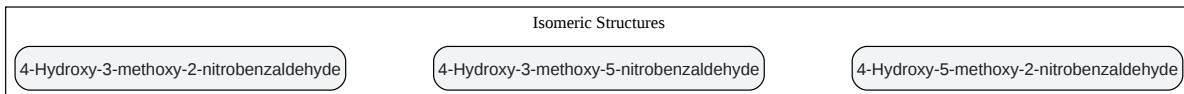
Compound Name: 4-Hydroxy-3-methoxy-2-nitrobenzaldehyde

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The Isomers in Focus

The primary isomers under comparison are distinguished by the position of the nitro (-NO₂) group, which significantly influences the electronic environment and, consequently, the spectroscopic output of the entire molecule.



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- To cite this document: BenchChem. [spectroscopic comparison of "4-Hydroxy-3-methoxy-2-nitrobenzaldehyde" isomers]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1582344#spectroscopic-comparison-of-4-hydroxy-3-methoxy-2-nitrobenzaldehyde-isomers>

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